

Essential Guide to the Proper Disposal of **tert-Butyl N,N-diallylcarbamate**

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Compound of Interest

Compound Name: **tert-Butyl N,N-diallylcarbamate**

Cat. No.: **B115845**

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For researchers, scientists, and professionals in drug development, the safe handling and disposal of chemical reagents are paramount to ensuring a secure laboratory environment and maintaining environmental compliance. This document provides a comprehensive guide to the proper disposal procedures for **tert-Butyl N,N-diallylcarbamate** (CAS RN: 151259-38-0), a combustible liquid with irritant properties and significant environmental hazards. Adherence to these guidelines is critical for operational safety and responsible chemical waste management.

Immediate Safety and Handling Precautions

Before initiating any disposal protocol, it is imperative to handle **tert-Butyl N,N-diallylcarbamate** with appropriate safety measures. The known hazards associated with this compound necessitate the use of personal protective equipment (PPE) and engineering controls to minimize exposure risks.

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Use chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: Wear a lab coat and, if necessary, additional protective clothing to prevent skin contact.

Engineering Controls:

- All handling of **tert-Butyl N,N-diallylcarbamate** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to minimize the inhalation of vapors.
- Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.

Quantitative Data and Physical Properties

The following table summarizes the key physical and safety data for **tert-Butyl N,N-diallylcarbamate**, which are essential for its safe handling and disposal.

Property	Value
CAS Number	151259-38-0
Molecular Formula	C ₁₁ H ₁₉ NO ₂
Molecular Weight	197.27 g/mol
Appearance	Liquid
Boiling Point	75 °C at 1.5 mmHg
Density	0.914 g/mL at 25 °C
Flash Point	81 °C (177.8 °F) - Closed Cup[1]
Storage Class	10 - Combustible liquids[1]
Water Hazard Class (WGK)	3 (Highly hazardous to water)[1]
Hazard Statements	Causes skin irritation, Causes serious eye irritation, May cause respiratory irritation.

Step-by-Step Disposal Protocol

The proper disposal of **tert-Butyl N,N-diallylcarbamate** must be conducted in accordance with local, state, and federal regulations. The primary method for disposal is through a licensed hazardous waste management facility.

1. Waste Identification and Segregation:

- **tert-Butyl N,N-diallylcarbamate** should be classified as a hazardous chemical waste due to its combustible nature, irritant properties, and high water hazard classification.
- Do not mix this chemical with other waste streams unless it is part of a well-understood and documented laboratory procedure. Incompatible materials can lead to dangerous reactions.

2. Containerization and Labeling:

- Collect waste **tert-Butyl N,N-diallylcarbamate** in a designated, properly sealed, and chemically resistant container. The container should be in good condition and compatible with the chemical.
- Clearly label the waste container with the words "Hazardous Waste," the full chemical name ("**tert-Butyl N,N-diallylcarbamate**"), the CAS number (151259-38-0), and any associated hazard symbols (e.g., flammable, irritant, environmentally hazardous).

3. Storage of Chemical Waste:

- Store the sealed waste container in a designated satellite accumulation area (SAA) or a central hazardous waste storage area.
- The storage area should be cool, dry, and well-ventilated, away from sources of ignition and incompatible materials.

4. Professional Disposal:

- Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor.
- Never dispose of **tert-Butyl N,N-diallylcarbamate** down the drain or in regular trash.^[1] Its high water hazard classification indicates a significant risk to aquatic life and the environment.

5. Spill Management:

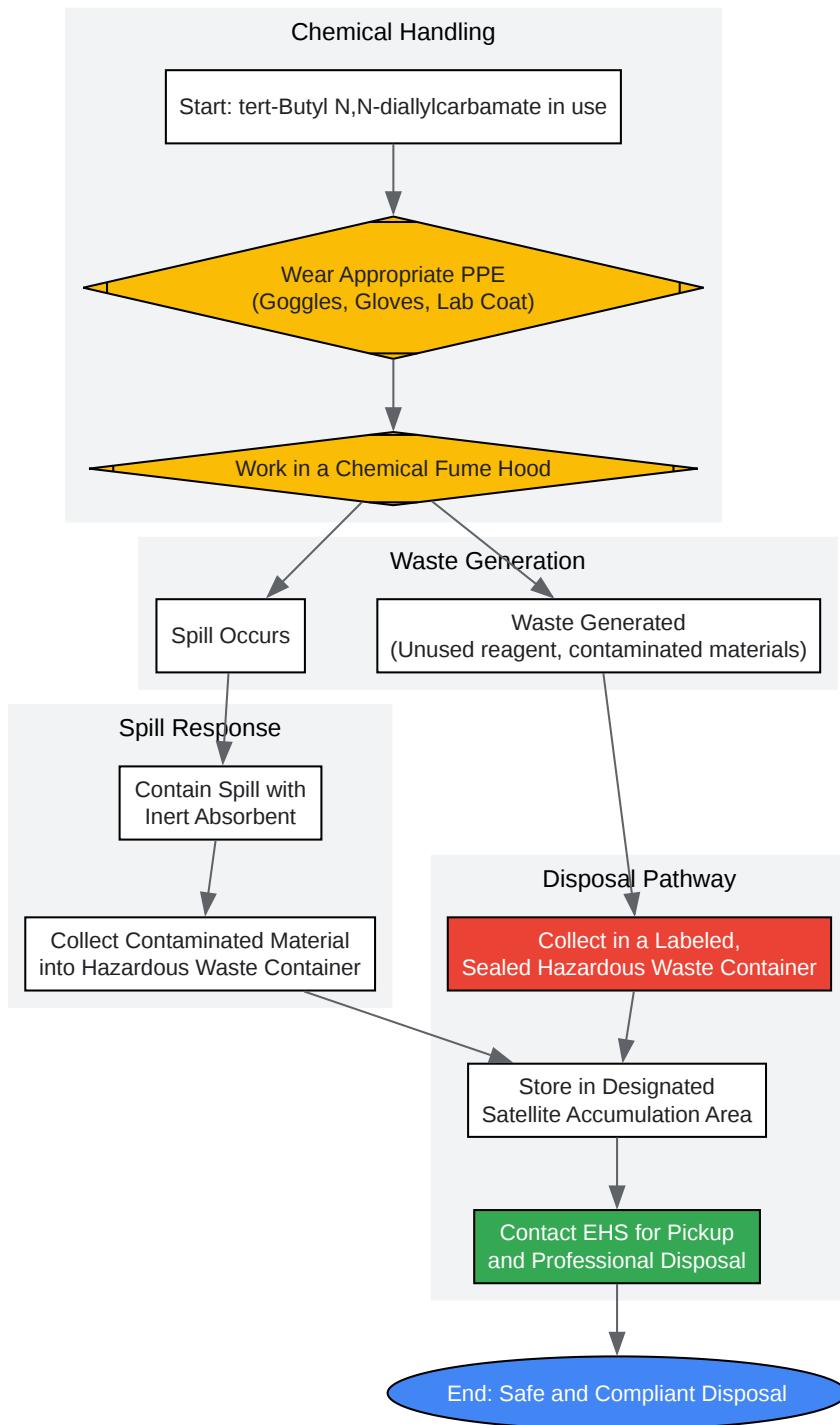
- In the event of a spill, evacuate the immediate area and ensure adequate ventilation.

- Wear appropriate PPE, including respiratory protection if necessary.
- Contain the spill using an inert absorbent material (e.g., vermiculite, sand, or earth).
- Carefully collect the absorbed material into a labeled hazardous waste container for disposal.
- Clean the spill area thoroughly with a suitable solvent, followed by soap and water. All contaminated cleaning materials must also be disposed of as hazardous waste.

Experimental Workflow and Disposal Decision Process

The following diagram illustrates the logical workflow for the handling and disposal of **tert-Butyl N,N-diallylcarbamate** in a laboratory setting.

Disposal Workflow for tert-Butyl N,N-diallylcarbamate

[Click to download full resolution via product page](#)**Caption: Disposal workflow for **tert-Butyl N,N-diallylcarbamate**.**

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References

- 1. echemi.com [echemi.com]
- To cite this document: BenchChem. [Essential Guide to the Proper Disposal of tert-Butyl N,N-diallylcarbamate]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b115845#tert-butyl-n-n-diallylcarbamate-proper-disposal-procedures>

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